

Fundamentals of the guanidinylation reaction for amines

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Compound of Interest

Compound Name:	1,3-Di-Boc-2-(carboxymethyl)guanidine
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An In-depth Technical Guide to the Fundamentals of the Guanidinylation Reaction for Amines

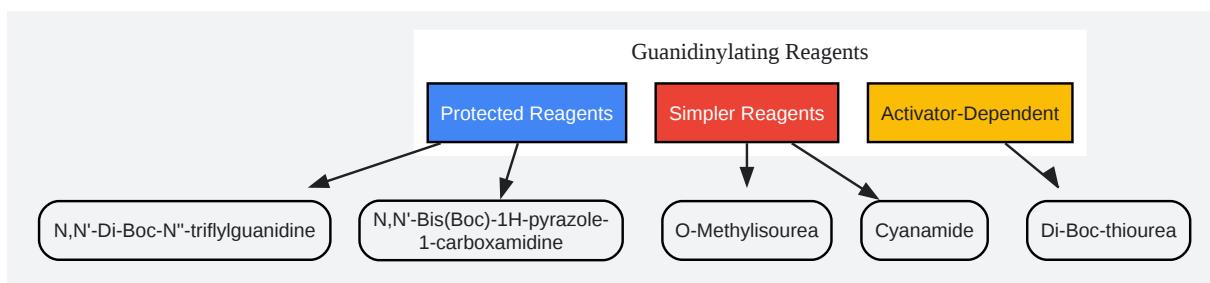
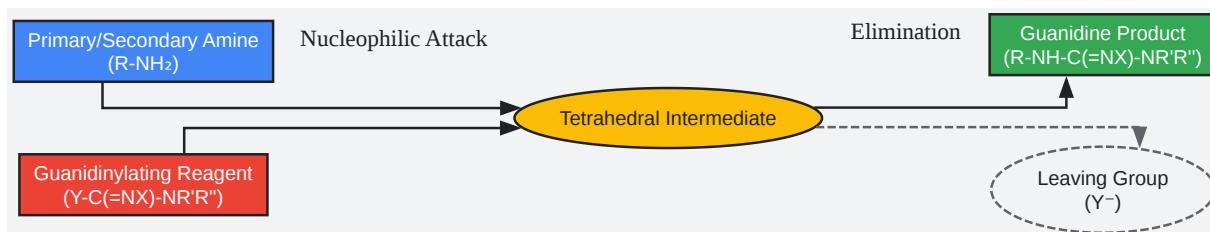
Introduction

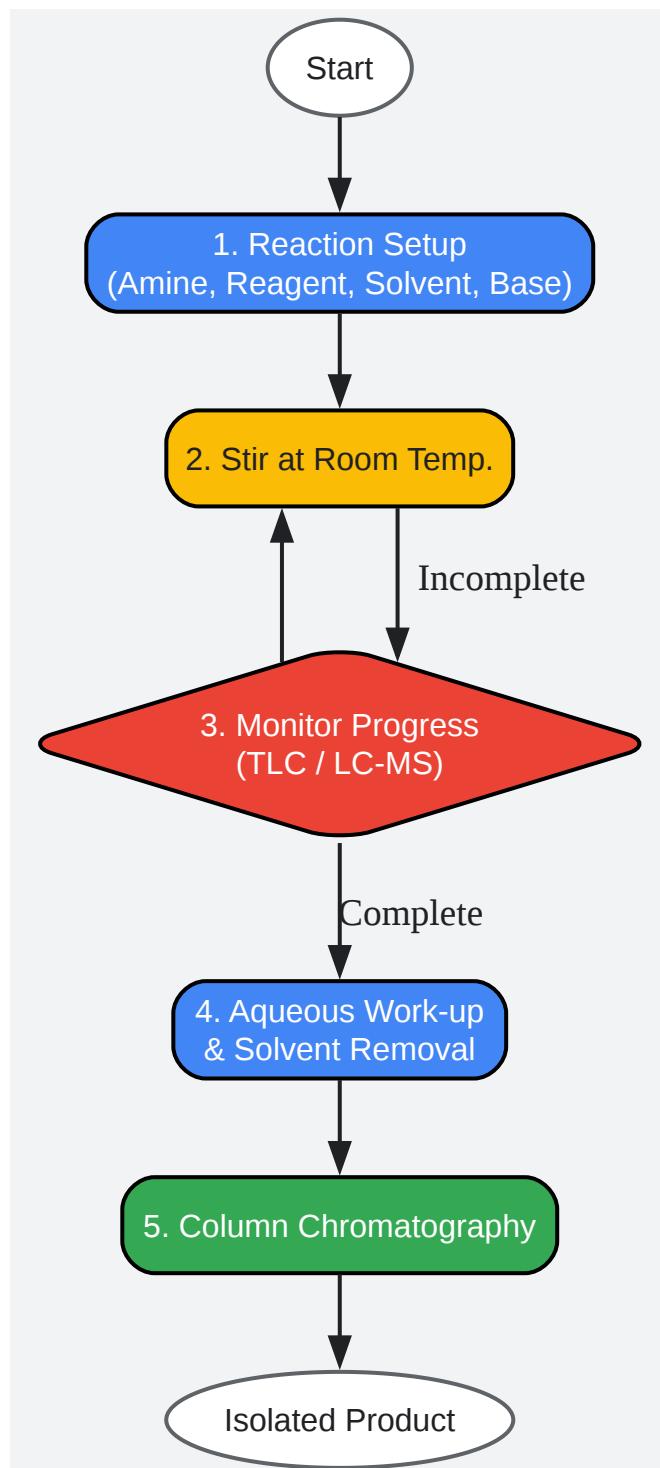
The guanidinium functional group is a cornerstone in medicinal chemistry, drug development, and the synthesis of natural products.^{[1][2][3]} Most prominently featured in the amino acid arginine, its unique properties make it a critical structural element in many pharmaceuticals and biologically active molecules.^{[2][3][4]} Under physiological conditions, the guanidinium group is protonated, carrying a positive charge that allows it to engage in vital biological interactions, such as hydrogen bonding and electrostatic interactions with enzymes and receptors.^{[4][5]} This ability to enhance binding affinity and biological activity makes the efficient introduction of guanidinium moieties into molecules—a process known as guanidinylation—a transformation of significant interest to synthetic and medicinal chemists.^{[3][5]}

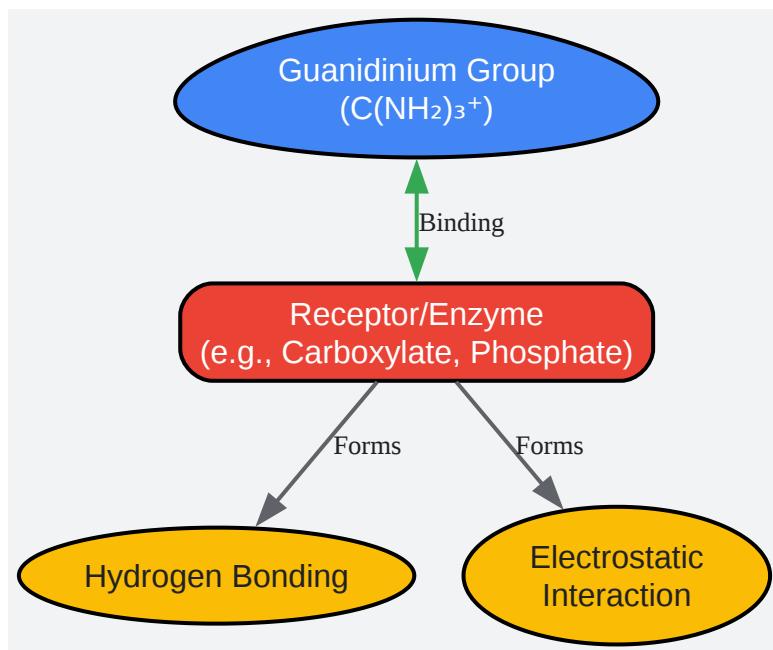
Traditionally, guanidinylation methods were often indirect, involving multiple protection and deprotection steps with harsh conditions, typically introducing the guanidine group late in the synthetic sequence.^{[2][3]} However, modern approaches have shifted towards direct guanidinylation, where a protected guanidinating reagent reacts with a primary or secondary amine early in the synthesis.^[2] This guide provides a comprehensive technical overview of the core principles of the guanidinylation reaction, detailing common reagents, mechanisms, quantitative performance data, and detailed experimental protocols for researchers, scientists, and drug development professionals.

The Guanidinylation Reaction: Mechanism and Reagents

The fundamental mechanism of guanidinylation involves the nucleophilic attack of an amine on the electrophilic carbon of a guanidinating agent.^[1] The specific pathway and reactivity can vary significantly depending on the reagent used. A wide array of reagents has been developed to facilitate this transformation under various conditions, from mild to harsh, and in both solution and solid-phase synthesis.^{[1][4][6]}







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